

# Application Notes and Protocols: 2,7-Diiodophenanthrene-9,10-dione in Organic Synthesis

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## Compound of Interest

Compound Name: 2,7-Diiodophenanthrene-9,10-dione

Cat. No.: B096020

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These application notes provide a comprehensive overview of the synthetic utility of **2,7-diiodophenanthrene-9,10-dione** as a versatile building block in organic synthesis. The focus is on its application in palladium-catalyzed cross-coupling reactions, particularly Suzuki-Miyaura and Sonogashira couplings, for the synthesis of functionalized phenanthrene derivatives and nitrogen-containing polycyclic aromatic hydrocarbons (N-PAHs).

## Introduction

**2,7-Diiodophenanthrene-9,10-dione** is a halogenated derivative of phenanthrene-9,10-dione, a core structure found in various natural products and functional materials. The presence of two iodine atoms at the 2 and 7 positions makes this molecule an excellent substrate for a range of cross-coupling reactions. The higher reactivity of the carbon-iodine bond compared to carbon-bromine or carbon-chlorine bonds allows for milder reaction conditions and broader substrate scope. This reagent is particularly valuable for the synthesis of symmetrically and asymmetrically substituted phenanthrene-9,10-diones, which are precursors to novel N-PAHs and other complex organic molecules with potential applications in materials science and medicinal chemistry.

## Key Applications

The primary application of **2,7-diiodophenanthrene-9,10-dione** in organic synthesis is as a scaffold for the introduction of various functional groups via palladium-catalyzed cross-coupling reactions.

## Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling enables the formation of carbon-carbon bonds between the phenanthrenequinone core and a variety of aryl, heteroaryl, or vinyl boronic acids or esters. This reaction is instrumental in the synthesis of 2,7-disubstituted phenanthrene-9,10-diones.

Reaction Scheme:

Suzuki-Miyaura Coupling of **2,7-Diiodophenanthrene-9,10-dione**.

## Sonogashira Coupling

The Sonogashira coupling facilitates the formation of carbon-carbon bonds between the phenanthrenequinone scaffold and terminal alkynes. This reaction is a powerful tool for introducing alkynyl moieties, which can be further functionalized or used to construct larger conjugated systems.

Reaction Scheme:

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